

PF-9184 Product and Handling Specifications

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: pf-9184

Cat. No.: S539305

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The table below summarizes the key chemical and storage information for **PF-9184** as provided by commercial suppliers.

Property	Specification
Chemical Name	N-[3',4'-Dichloro(1,1'-biphenyl)-yl]-4-hydroxy-2H-1,2-benzothiazine-3-carboxamide 1,1-dioxide [1]
CAS Number	1221971-47-6 [1] [2]
Molecular Formula	C ₂₁ H ₁₄ Cl ₂ N ₂ O ₄ S [1] [2]
Molecular Weight	461.32 g/mol [1] [2]
Purity	≥98% (by HPLC) [1]
Storage Condition	-20°C [1] [2]
Supplier Notes	Sold for research purposes only. Intentional use in humans is prohibited. [1]

Biological Activity and Experimental Data

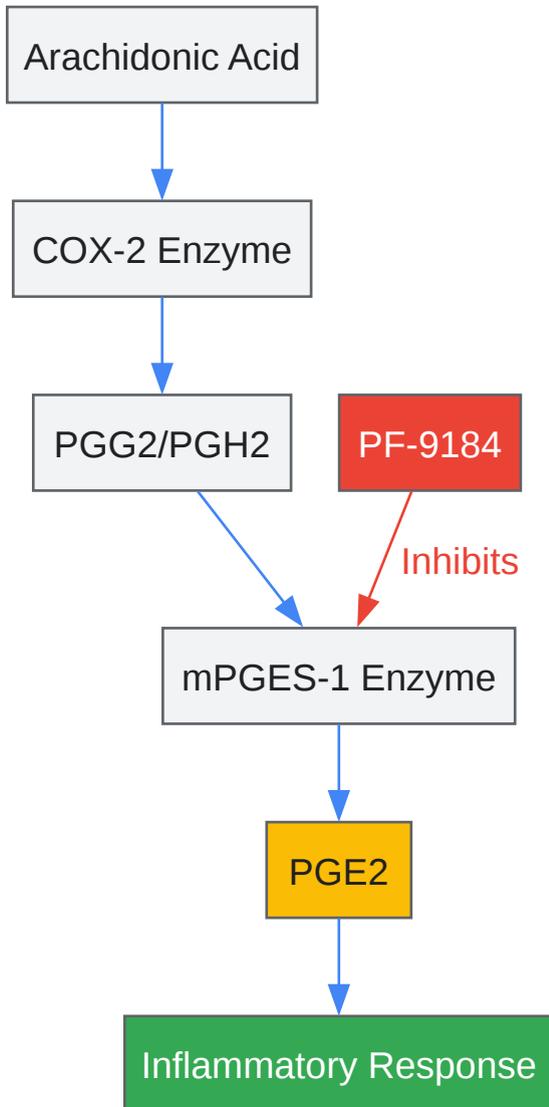
PF-9184 is characterized as a potent and highly selective inhibitor of microsomal Prostaglandin E Synthase-1 (mPGES-1). Its quantitative biological profile is summarized in the table below.

Activity Parameter	Value	Notes
IC ₅₀ (Human mPGES-1)	16.5 nM	Primary target potency [1]
IC ₅₀ (Rat mPGES-1)	1080 nM	Species-specific activity noted [1]
Selectivity (vs. COX-1)	>6500-fold	Demonstrates high specificity, reducing risk of COX-related side effects [1]
Selectivity (vs. COX-2)	>6500-fold	Demonstrates high specificity, reducing risk of COX-related side effects [1]
Cellular Activity	Inhibits IL-1 β -induced PGE ₂ synthesis	Confirms activity in a cellular model [1]

mPGES-1 Inhibition Pathway and Experimental Workflow

The following diagram illustrates the inflammatory prostaglandin E₂ (PGE₂) synthesis pathway and the specific point of inhibition by **PF-9184**, which provides the rationale for its use in experiments.

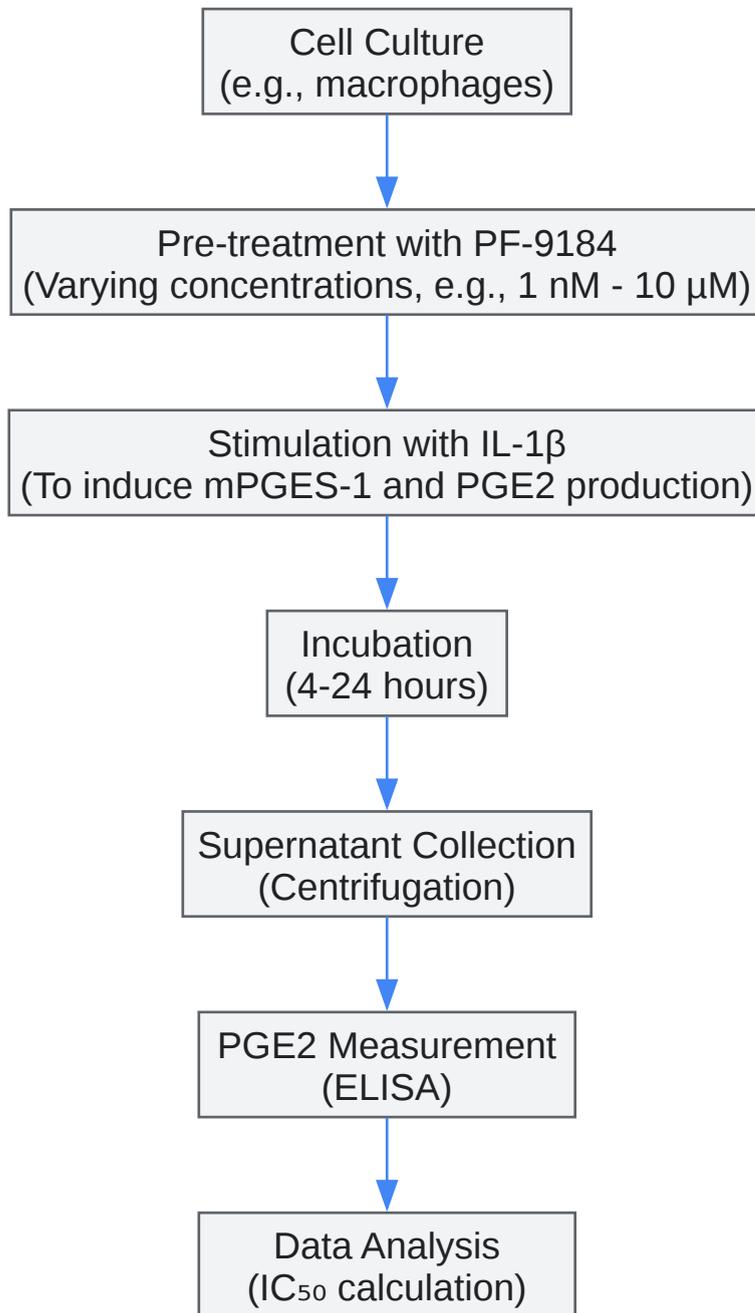
PGE2 Synthesis Pathway and PF-9184 Inhibition



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A generalized workflow for assessing **PF-9184** activity in a cellular model is shown below. This protocol is based on the referenced study that reported inhibition of IL-1 β -induced PGE₂ synthesis [1].

Cellular PGE2 Inhibition Assay Workflow



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Detailed Protocol: Inhibition of IL-1 β -Induced PGE₂ in Cells

This protocol outlines the key steps for evaluating the cellular efficacy of **PF-9184** [1].

- **1. Cell Preparation:** Culture appropriate cells (e.g., human macrophage-like cell lines such as THP-1 differentiated with PMA) in standard culture medium. Seed cells into multi-well plates (e.g., 24 or 48-well) at a density suitable to reach ~80% confluency at the time of assay.
- **2. Compound Treatment:** Prepare a stock solution of **PF-9184** in a suitable solvent like DMSO. Dilute the stock in cell culture medium to achieve the desired final concentrations, ensuring the DMSO concentration is constant and non-cytotoxic (e.g., $\leq 0.1\%$) across all treatments, including vehicle controls. Aspirate the medium from the seeded cells and add the solutions containing **PF-9184** or vehicle.
- **3. Pre-incubation:** Incubate the cells with **PF-9184** for a suitable pre-treatment period (e.g., 1-2 hours) to allow the inhibitor to act.
- **4. Inflammation Stimulation:** Following the pre-incubation, stimulate the cells by adding a pro-inflammatory cytokine such as IL-1 β (e.g., at 10 ng/mL) directly to the wells. Include control wells that receive neither **PF-9184** nor IL-1 β (basal control) and wells that receive IL-1 β but only the vehicle (stimulated control).
- **5. Incubation and Supernatant Collection:** Incubate the cells for a period determined to yield robust PGE $_2$ production (e.g., 4-24 hours). After incubation, carefully pipette the cell culture supernatant from each well into microcentrifuge tubes. Centrifuge the samples briefly (e.g., 1000 \times g for 5 minutes) to pellet any detached cells or debris.
- **6. PGE $_2$ Quantification:** Transfer the clarified supernatant to new tubes. Use a commercial PGE $_2$ enzyme immunoassay (EIA) or ELISA kit according to the manufacturer's instructions to determine the PGE $_2$ concentration in each sample.
- **7. Data Analysis:** Calculate the percentage inhibition of PGE $_2$ production for each **PF-9184** concentration relative to the stimulated vehicle control. Plot the dose-response curve and calculate the IC $_{50}$ value using appropriate non-linear regression software.

Application Notes

- **Solubility and Handling:** **PF-9184** is typically supplied as a solid powder. A common approach is to prepare a high-concentration stock solution (e.g., 10-50 mM) in DMSO. This stock should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C. Further working dilutions can be made in aqueous buffers, noting that dilution may cause precipitation if the final concentration exceeds its aqueous solubility.
- **Species Specificity:** The significant difference in IC $_{50}$ between human and rat mPGES-1 is a critical consideration for experimental design. **In vivo studies using rat models will require higher doses of PF-9184 to achieve efficacy** compared to in vitro studies using human enzymes or cell lines [1].
- **Experimental Controls:** Always include vehicle controls (DMSO at the same concentration used for **PF-9184**) and baseline controls (unstimulated cells) to accurately quantify inhibitory effects. A reference inhibitor, if available, can serve as a positive control for the assay.

- **Safety Note:** This compound is sold explicitly for research purposes and is not for human or veterinary diagnostic use [1]. Standard laboratory safety practices should be followed.

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References

1. PF 9184 | CAS 1221971-47-6 | PF9184 [tocris.com]
2. PF 9184 by USBiological, Cat. No. 462318-1MG [shop.lucerna-chem.ch]

To cite this document: Smolecule. [PF-9184 Product and Handling Specifications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539305#pf-9184-storage-conditions-20c>]

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